

calcium periodate performance in battery systems vs other oxidants

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Compound Focus: Calcium periodate

CAS No.: 22700-17-0

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Comparison of Cathode Materials for Calcium-Ion Batteries

The table below summarizes key performance metrics for several promising cathode materials, as reported in recent scientific literature.

Material Class	Specific Material	Performance Metrics	Electrolyte	Key Findings/Mechanism
Polyanion-Based	$\text{Na}_{0.5}\text{VPO}_{4.8}\text{F}_{0.7}$ (NVPF) [1]	~87 mAh g ⁻¹ at 25 mA g ⁻¹ ; ~62 mAh g ⁻¹ at 100 mA g ⁻¹ ; 90% capacity retention after 500 cycles at ~3.2 V (vs. Ca/Ca ²⁺) [1]	1 M Ca(PF ₆) ₂ in EC/PC [1]	Robust open framework; minimal volume change (~1.4%); fast Ca ²⁺ diffusion [1]

Material Class	Specific Material	Performance Metrics	Electrolyte	Key Findings/Mechanism
NASICON-Type	$\text{NaV}_2(\text{PO}_4)_3$ [2]	High ionic conductivity; minimal volume change during cycling [2]	N/A (Computational Study) [2]	Open 3D framework provides large diffusion tunnels and interstitial vacancies for efficient Ca^{2+} mobility [2]
Organic Crystal	Pentacenetetrone (PT) [3]	150.5 mAh g⁻¹ at 5 A g ⁻¹ ; 86.1 mAh g⁻¹ at extremely high 100 A g⁻¹ (in aqueous cell) [3]	Aqueous CaCl_2 [3]	Proton-assisted Ca^{2+} storage ; weak π - π stacking allows flexible structure; 1D channels enable rapid diffusion [3]
Prussian Blue Analogues	$\text{MnFe}(\text{CN})_6$ [1]	Information missing (performance seldom exceeds 100 cycles) [1]	N/A	Large interstitial cavities allow 3D diffusion, but suffer from low bulk density and conductivity [2]

Experimental Insights and Protocols

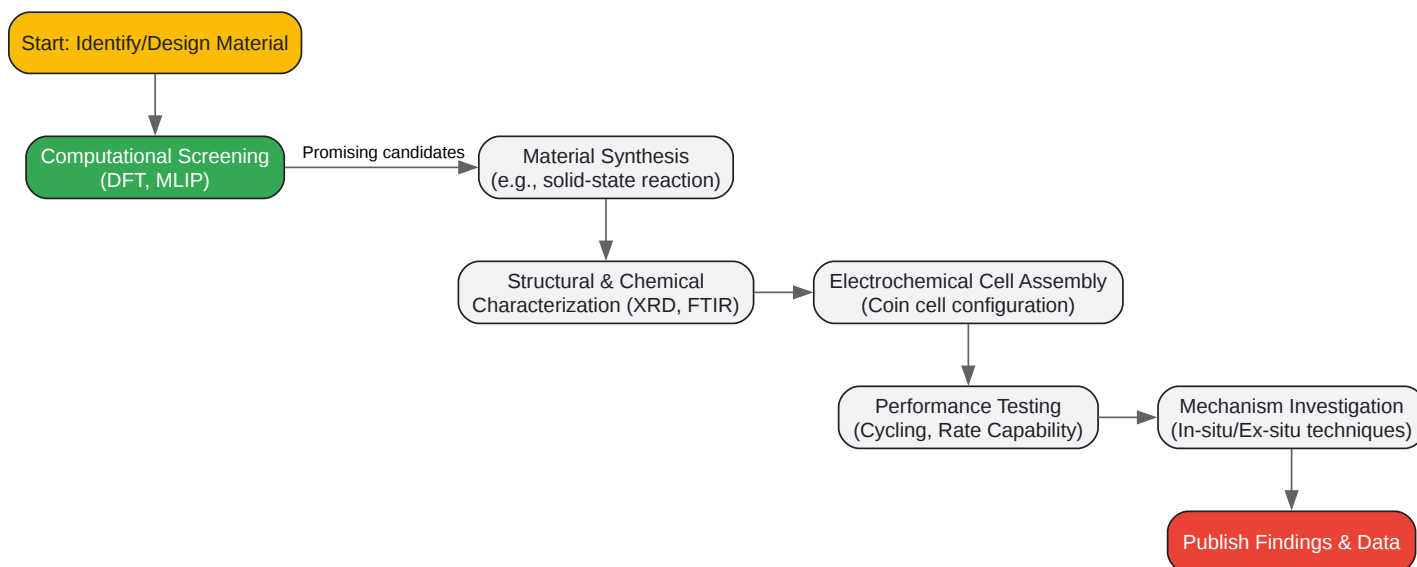
For the materials listed above, here are some key experimental details that illustrate how performance is evaluated:

- Material Synthesis and Cell Assembly for NVPF:** The desodiated NVPF cathode was first prepared by electrochemically charging pristine NVPF to 4.5 V (vs. Na/Na^+) in a sodium cell. The calcium cell was then constructed using this desodiated NVPF as the working electrode and activated carbon as the counter electrode, with 1 M $\text{Ca}(\text{PF}_6)_2$ in a mixture of ethylene carbonate/propylene carbonate (EC/PC) as the electrolyte [1].
- Proton-Assisted Storage Mechanism in Organic Electrodes:** A study on the Pentacenetetrone (PT) anode revealed that in aqueous electrolytes, **protons (H^+) participate in the charge storage process** alongside Ca^{2+} ions. The highly reversible chemical adsorption and desorption of both ions with the material's carbonyl groups are key to its high capacity and remarkable rate capability [3].
- Computational Screening for NASICON Materials:** To accelerate the discovery of new cathodes, researchers use **Density Functional Theory (DFT)** and **Machine Learning Interatomic Potential (MLIP)** calculations. Materials are screened based on criteria such as formation energy, volume

change during cycling, gravimetric capacity, and average voltage. This computational approach can be over 16 times faster than traditional experimental trial-and-error [2].

Research Workflow for Novel CIB Materials

The following diagram outlines a general experimental workflow for evaluating new battery materials, integrating the methodologies found in the search results.



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Research Gaps and Future Directions

The absence of data on **calcium periodate** highlights a potential gap in the current research landscape. If you are interested in exploring this compound, your investigation could focus on:

- **Synthesis and Stability:** Developing reliable methods to synthesize **calcium periodate** and assessing its stability in various non-aqueous battery electrolytes.
- **Electrochemical Activity:** Testing its performance as a cathode active material, specifically looking at its operating voltage, capacity, and cycle life compared to the materials in the table above.
- **Energy Density Potential:** Evaluating if its theoretical capacity and voltage offer a competitive advantage over existing cathodes.

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References

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To cite this document: Smolecule. [calcium periodate performance in battery systems vs other oxidants]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b13205592#calcium-periodate-performance-in-battery-systems-vs-other-oxidants>]

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